

Boc-NH-PEG4-CH₂COOH: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-NH-PEG4-CH₂COOH

Cat. No.: B1682599

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling information for **Boc-NH-PEG4-CH₂COOH**, a heterobifunctional PROTAC linker and ADC reagent. The following sections detail the toxicological profile, recommended handling procedures, and emergency protocols to ensure the safe and effective use of this compound in a laboratory setting.

Hazard Identification and Classification

Boc-NH-PEG4-CH₂COOH is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are acute oral toxicity and acute and chronic aquatic toxicity.

GHS Classification:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.^[1]
- Acute aquatic toxicity (Category 1), H400.
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.^[1]

Hazard Statements:

- H302: Harmful if swallowed.^{[1][2]}

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]
- H410: Very toxic to aquatic life with long lasting effects.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Boc-NH-PEG4-CH2COOH** is provided in the table below.

Property	Value	Reference
CAS Number	876345-13-0	[1][2]
Molecular Formula	C15H29NO8	[2]
Molecular Weight	351.39 g/mol	[2]
Appearance	Viscous Liquid	
Density	1.1395 g/mL	
Storage Temperature	-20°C	

Toxicological Data

While specific LD50 data for **Boc-NH-PEG4-CH2COOH** is not readily available, the GHS classification of Acute Toxicity, Oral (Category 4) indicates an LD50 value in the range of 300 to 2000 mg/kg. For a related generic "Boc-NH-PEG-COOH", the acute oral LD50 in rats is reported to be greater than 12,600 mg/kg, and the acute dermal LD50 in rabbits is greater than 5,000 mg/kg, suggesting low acute toxicity for similar compounds.

Endpoint	Species	Route	Value	Classification
Acute Oral Toxicity	Rat	Oral	300-2000 mg/kg (estimated)	Category 4 (Harmful if swallowed)
Acute Aquatic Toxicity	-	-	-	Category 1 (Very toxic to aquatic life)
Chronic Aquatic Toxicity	-	-	-	Category 1 (Very toxic to aquatic life with long lasting effects)

Experimental Protocols

Detailed experimental methodologies for assessing the key toxicological endpoints are outlined below, based on internationally recognized OECD guidelines.

Acute Oral Toxicity - Acute Toxic Class Method (OECD Guideline 423)

This method is used to estimate the acute oral toxicity of a substance.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Principle: A stepwise procedure is used with a limited number of animals per step. The outcome of each step determines the next step, allowing for classification of the substance with a minimal number of animal deaths.

Methodology:

- **Test Animals:** Healthy, young adult rats of a single sex (typically females) are used.[\[3\]](#) Animals are acclimatized to laboratory conditions for at least 5 days prior to the study.
- **Dosage:** The test substance is administered orally by gavage in a single dose. The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).

- Procedure:
 - A group of three animals is dosed at the selected starting dose.
 - Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
 - If mortality occurs in two or three of the animals, the test is repeated at a lower dose level.
 - If one or no animals die, the test is repeated at a higher dose level.
- Observations: Animals are observed for changes in skin and fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern. Body weight is recorded weekly.
- Endpoint: The LD50 is estimated based on the dose level at which mortality is observed.

Acute Immobilisation Test for Aquatic Invertebrates (OECD Guideline 202)

This test determines the acute toxicity of a substance to aquatic invertebrates, typically *Daphnia magna*.[\[6\]](#)[\[7\]](#)

Principle: Young daphnids are exposed to the test substance at a range of concentrations for 48 hours. The concentration at which 50% of the daphnids are immobilized is determined.

Methodology:

- Test Organism: *Daphnia magna*, less than 24 hours old at the start of the test.[\[7\]](#)
- Test Substance Preparation: A series of test solutions of different concentrations is prepared. A control group with no test substance is also included.
- Procedure:
 - Groups of daphnids are exposed to each test concentration and the control in a static or semi-static system for 48 hours.[\[7\]](#)

- The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.[\[6\]](#)[\[7\]](#)
- Test Conditions: The test is conducted at a constant temperature ($20 \pm 1^{\circ}\text{C}$) with a defined light-dark cycle.
- Endpoint: The EC50 (median effective concentration) for immobilization at 48 hours is calculated.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the use of appropriate personal protective equipment are crucial to minimize exposure and ensure safety.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure easy access to an eyewash station and safety shower.

Personal Protective Equipment

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If working outside a fume hood or if aerosols may be generated, use a NIOSH-approved respirator with an appropriate cartridge.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Do not eat, drink, or smoke in the work area.
- Wash hands thoroughly after handling.

First Aid Measures

In case of exposure, follow these first aid procedures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.^[1] Rinse mouth.^[1] Do NOT induce vomiting.
- If on Skin: Wash with plenty of water.^[8] If skin irritation occurs, get medical advice/attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area at -20°C.
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.^[1] Avoid release to the environment.^[1]

Logical Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **Boc-NH-PEG4-CH₂COOH** from receipt to disposal.



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Caption: Workflow for the safe handling of **Boc-NH-PEG4-CH2COOH**.

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- To cite this document: BenchChem. [Boc-NH-PEG4-CH₂COOH: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682599#boc-nh-peg4-ch2cooh-safety-and-handling-guidelines]

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